Technical Guide: 2-Hydroxy-5-(methylsulfonyl)benzaldehyde

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Compound of Interest

Compound Name:	*2-Hydroxy-5-(methylsulfonyl)benzaldehyde*
CAS No.:	*632628-02-5*
Cat. No.:	*B3031706*

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CAS Number: 632628-02-5 Synonyms: 5-(Methylsulfonyl)salicylaldehyde; 5-Methanesulfonyl-2-hydroxybenzaldehyde

Executive Summary

2-Hydroxy-5-(methylsulfonyl)benzaldehyde is a specialized organosulfur building block used primarily in medicinal chemistry and advanced organic synthesis. Structurally, it combines a salicylaldehyde core (ortho-hydroxybenzaldehyde) with a methylsulfonyl (

) electron-withdrawing group at the para position relative to the hydroxyl group.

This compound serves as a critical intermediate for synthesizing Schiff base ligands, coumarins, and benzofurans. Its sulfonyl moiety is particularly valued in drug discovery for modulating lipophilicity (

) and metabolic stability compared to its sulfide analogs.

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Chemical Profile & Properties[1][2][3][4][5][6][7][8][9]

Parameter	Data
CAS Number	632628-02-5
Molecular Formula	
Molecular Weight	200.21 g/mol
Physical State	Solid (Off-white to pale yellow powder)
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water.
Acidity (pKa)	Phenolic (enhanced acidity due to group)
Key Functional Groups	Aldehyde ( ), Phenol ( ), Sulfone ( )

Synthetic Pathways (Expert Analysis)

The "Reactivity Paradox" & Strategic Route Selection

Direct formylation of 4-(methylsulfonyl)phenol is chemically inefficient. The sulfonyl group is a strong electron-withdrawing group (EWG), which deactivates the benzene ring toward electrophilic aromatic substitution (EAS) reactions like the Vilsmeier-Haack or Duff reaction.

The Expert Protocol: To maximize yield and purity, a stepwise oxidation strategy is recommended. This route leverages the electron-donating power of a sulfide precursor to facilitate formylation, followed by oxidation to the target sulfone.

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Recommended Workflow:

- Precursor: Start with 4-(methylthio)phenol (CAS 1073-72-9).
- Step 1 (Formylation): Ortho-formylation using the Duff reaction or Reimer-Tiemann conditions to yield 2-Hydroxy-5-(methylthio)benzaldehyde.
- Step 2 (Oxidation): Selective oxidation of the sulfide to the sulfone using Hydrogen Peroxide (

) or Oxone.

Detailed Experimental Protocol

Step 1: Synthesis of the Sulfide Intermediate

- Reagents: 4-(Methylthio)phenol, Hexamethylenetetramine (HMTA), Trifluoroacetic acid (TFA).
- Procedure:
  - Dissolve 4-(methylthio)phenol (1.0 eq) in TFA.
  - Add HMTA (2.0 eq) and reflux for 12 hours (Duff Reaction).
  - Quench with dilute HCl and extract with Dichloromethane (DCM).
  - Result: 2-Hydroxy-5-(methylthio)benzaldehyde (Yellow solid).

Step 2: Oxidation to **2-Hydroxy-5-(methylsulfonyl)benzaldehyde**

- Reagents: Sulfide intermediate (from Step 1), 30%

  , Sodium Tungstate (

) catalyst, Methanol.
- Procedure:
  - Dissolve the sulfide intermediate in Methanol.

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- Add catalytic

  (

).

- Dropwise add 30%

  (2.5 eq) while maintaining temperature at

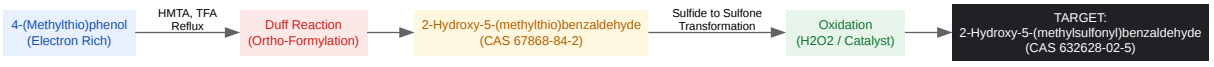
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- Stir for 4 hours. Monitor by TLC (Polarity will increase significantly).

- Workup: Quench with sodium thiosulfate solution to remove excess peroxide. Precipitate the product by adding cold water. Filter and wash with water.

- Purification: Recrystallize from Ethanol/Water.

Visualization: Synthesis & Reactivity Logic



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Figure 1: Strategic synthesis pathway avoiding ring deactivation issues.

Pharmaceutical Applications & Reactivity[6]

Schiff Base Ligands (Privileged Structures)

The aldehyde group condenses with primary amines to form Schiff bases (imines).

- Utility: These ligands coordinate with metal ions (Cu, Zn, Fe) to create bioactive complexes often screened for antimicrobial and anticancer activity.

- Mechanism: The ortho-hydroxyl group facilitates chelation, stabilizing the metal complex.

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Knoevenagel Condensation (Coumarin Synthesis)

Reacting the aldehyde with active methylene compounds (e.g., diethyl malonate, ethyl acetoacetate) yields 3-substituted coumarins.

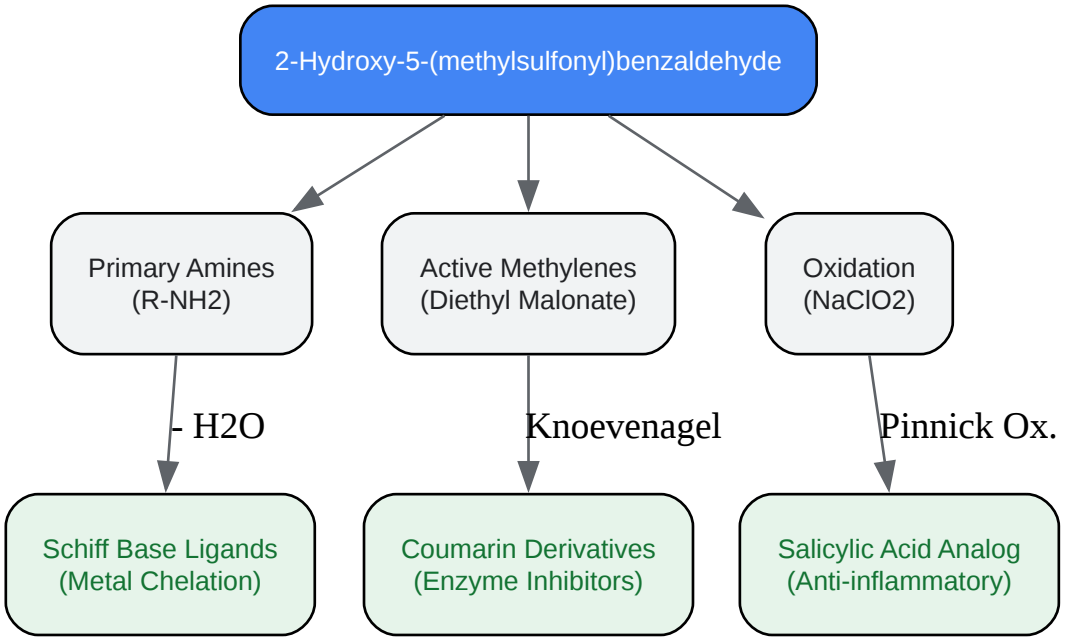
- Drug Relevance: Sulfonyl-coumarins are potent inhibitors of Carbonic Anhydrase (CA) and COX-2 enzymes.

Bioisosteric Replacement

In drug design, the methylsulfonyl group is often used as a bioisostere for:

- Nitro groups: Similar electron-withdrawing character but less toxic/mutagenic.
- Sulfonamides: Similar H-bonding geometry but lacks the acidic proton (unless part of a pharmacophore).

Reactivity Flowchart



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Figure 2: Divergent synthesis applications for drug discovery.

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Safety & Handling (E-E-A-T)

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.
- Storage: Store under inert gas (Nitrogen/Argon) at

  . Aldehydes are prone to autoxidation to carboxylic acids upon prolonged exposure to air.
- Handling: Use in a fume hood. Avoid contact with strong oxidizing agents and strong bases (which deprotonate the phenol, increasing reactivity but also oxidation susceptibility).

References

- PubChem. (n.d.). 2-Hydroxy-5-(methylthio)benzaldehyde (Precursor Data). National Library of Medicine. Retrieved from [Link]
- Organic Syntheses. (1945). m-Hydroxybenzaldehyde (General methodology for hydroxybenzaldehydes). Org. Synth. 25, 55. Retrieved from [Link]

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